

# 3-Methyl-5-vinylpyridine chemical properties and structure

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## Compound of Interest

Compound Name: 3-Methyl-5-vinylpyridine

Cat. No.: B1300887

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## 3-Methyl-5-vinylpyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, experimentally validated data on **3-Methyl-5-vinylpyridine** (CAS: 51961-51-4) is limited. This guide consolidates available information, including predicted properties from chemical suppliers and extrapolated methodologies from structurally similar compounds. All experimental protocols should be considered as starting points and require optimization.

## Core Chemical Properties and Structure

**3-Methyl-5-vinylpyridine**, also known as 3-ethenyl-5-methylpyridine, is a substituted pyridine with the molecular formula  $C_8H_9N$ .<sup>[1][2]</sup> Its chemical structure consists of a pyridine ring substituted with a methyl group at the 3-position and a vinyl group at the 5-position.

Structure:

Caption: Chemical structure of **3-Methyl-5-vinylpyridine**.

## Quantitative Data

The following table summarizes the available quantitative data for **3-Methyl-5-vinylpyridine**. It is important to note that most of these values are predicted and have not been experimentally verified in published literature.

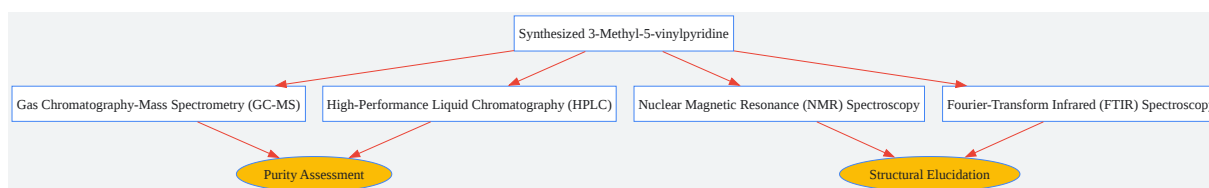
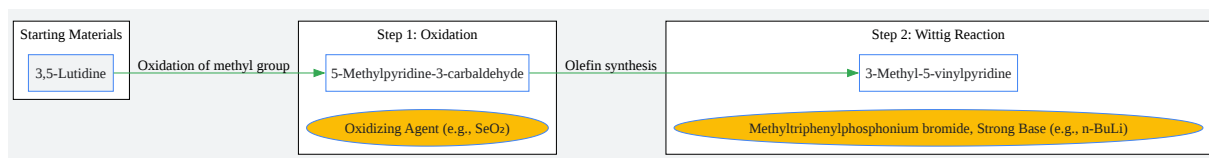
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[1][2]
Molecular Weight	119.16 g/mol	[1][2]
CAS Number	51961-51-4	[3]
Predicted Boiling Point	188.4 ± 9.0 °C	
Predicted Density	0.954 ± 0.06 g/cm <sup>3</sup>	
Predicted pKa	5.15 ± 0.20	

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **3-Methyl-5-vinylpyridine** are not readily available. The following methodologies are proposed based on general organic chemistry principles and established procedures for analogous substituted pyridines.

## Proposed Synthesis Workflow

A potential synthetic route to **3-Methyl-5-vinylpyridine** could involve a multi-step process starting from simpler precursors, followed by the introduction of the vinyl group. A possible, though not experimentally confirmed, pathway is outlined below.



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## References

- 1. 2-Methyl-5-vinylpyridine | C<sub>8</sub>H<sub>9</sub>N | CID 8817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-METHYL-5-VINYLPYRIDINE | 51961-51-4 [amp.chemicalbook.com]
- 3. 3-METHYL-5-VINYLPYRIDINE | 51961-51-4 [chemicalbook.com]
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